

In-Depth Technical Guide: 3-methoxycyclobutane-1-carbaldehyde

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Compound of Interest

Compound Name: 3-methoxycyclobutane-1-carbaldehyde

Cat. No.: B2664896

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 1437082-14-8

This technical guide provides a comprehensive overview of **3-methoxycyclobutane-1-carbaldehyde**, a versatile chemical intermediate. The information is curated for professionals in research and drug development, with a focus on its chemical properties, synthesis, and potential applications.

Chemical and Physical Properties

While extensive peer-reviewed data on the physical properties of **3-methoxycyclobutane-1-carbaldehyde** is limited, information from commercial suppliers provides foundational knowledge. The compound, with the molecular formula C₆H₁₀O₂ and a molecular weight of 114.14 g/mol, is noted to exist as a mixture of diastereomers.^{[1][2]}

Property	Value	Source
CAS Number	1437082-14-8	Multiple Sources
Molecular Formula	C ₆ H ₁₀ O ₂	[3]
Molecular Weight	114.14 g/mol	[3]
SMILES Code	<chem>O=CC1CC(OC)C1</chem>	[3]
MDL Number	MFCD28360943	[3]

Synthesis of 3-methoxycyclobutane-1-carbaldehyde

The synthesis of both trans- and cis-**3-methoxycyclobutane-1-carbaldehyde** has been described in the patent literature. The general approach involves the oxidation of the corresponding 3-methoxycyclobutylmethanol.

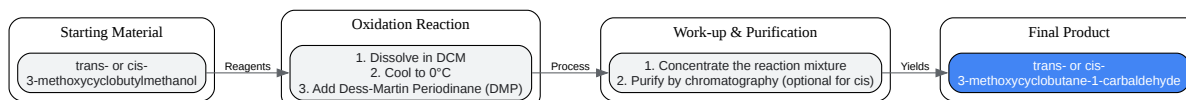
Experimental Protocol: Synthesis of trans-3-methoxycyclobutane-1-carbaldehyde

A solution of trans-3-methoxycyclobutylmethanol (1.0 equivalent) in dichloromethane (DCM) is cooled to 0°C. To this solution, Dess-Martin periodinane (DMP) (1.1 equivalents) is added. The reaction mixture is stirred at 0°C for 2 hours. Following the reaction, the mixture is concentrated, and the crude product is purified by chromatography on neutral alumina.

Experimental Protocol: Synthesis of cis-3-methoxycyclobutane-1-carbaldehyde

A similar procedure is employed for the cis isomer, starting from cis-3-methoxycyclobutylmethanol. The crude product obtained after concentration is often used in subsequent steps without further purification.

Below is a generalized workflow for the synthesis.



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Caption: Generalized workflow for the synthesis of **3-methoxycyclobutane-1-carbaldehyde**.

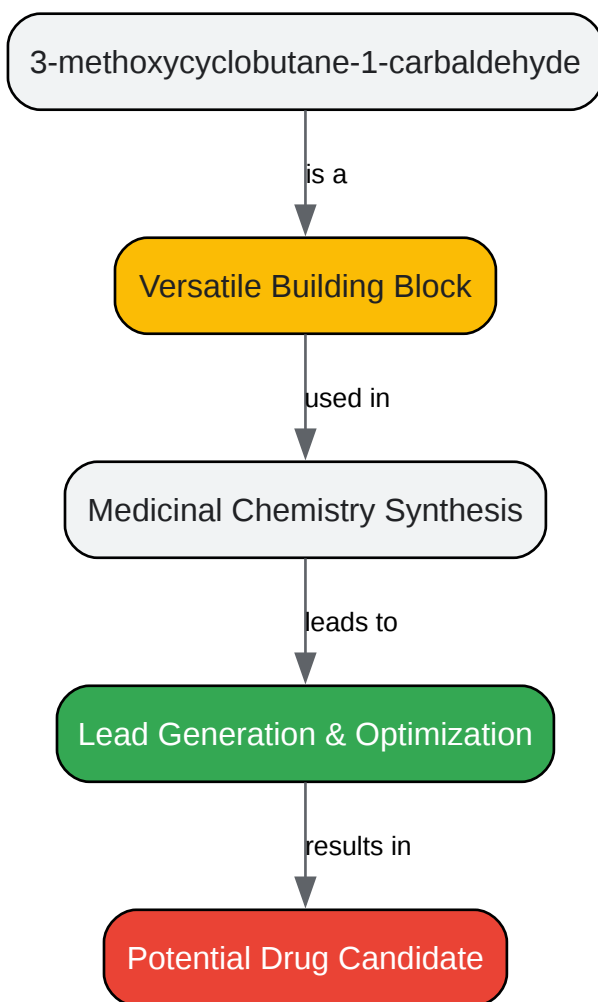
Safety and Handling

According to supplier safety data sheets, **3-methoxycyclobutane-1-carbaldehyde** is classified as a flammable liquid.[3] Standard laboratory safety protocols should be followed when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated fume hood.

Applications in Drug Discovery and Development

While specific examples of **3-methoxycyclobutane-1-carbaldehyde** as a key component in a drug candidate or its direct involvement in signaling pathways are not prevalent in publicly accessible literature, its structural motifs are of interest to medicinal chemists. Cyclobutane rings are used as bioisosteric replacements for other cyclic and acyclic structures to improve physicochemical properties, metabolic stability, and target binding affinity. The aldehyde functional group is a versatile handle for a variety of chemical transformations, making this compound a potentially valuable building block in the synthesis of more complex molecules for drug discovery programs.

The logical relationship for its potential application in drug discovery is outlined below.



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Caption: Logical flow from a building block to a potential drug candidate.

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References

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